

Application Notes and Protocols for Utilizing SmCo Magnets in Cryogenic Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 235-359-4*

Cat. No.: *B15175118*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of Samarium Cobalt (SmCo) magnets in cryogenic research. The exceptional thermal stability and high magnetic strength of SmCo magnets make them ideal for a wide range of low-temperature applications, from fundamental physics research to the development of advanced medical technologies.

Introduction to SmCo Magnets in Cryogenics

Samarium Cobalt (SmCo) magnets are a type of rare-earth magnet renowned for their ability to maintain high magnetic performance at both elevated and cryogenic temperatures.^[1] Unlike Neodymium magnets, which can experience a significant decrease in performance at low temperatures due to spin reorientation, SmCo magnets exhibit a modest increase in remanence (Br) and a significant increase in intrinsic coercivity (Hci) as the temperature decreases.^[2] This makes them highly reliable for applications requiring stable and strong magnetic fields in cryogenic environments, with some studies reporting their successful use at temperatures as low as 2 Kelvin.^[2]

There are two primary types of SmCo magnets: SmCo₅ (composed of one samarium atom to five cobalt atoms) and Sm₂Co₁₇ (composed of two samarium atoms to seventeen cobalt atoms).^{[1][3]} Both alloy types are well-suited for cryogenic applications.^[2] Sm₂Co₁₇ generally offers higher magnetic strength and temperature stability compared to SmCo₅.^[1]

Quantitative Data: Magnetic Properties at Cryogenic Temperatures

The following tables summarize the typical magnetic properties of various grades of sintered SmCo magnets at room temperature (approximately 20°C) and provide calculated estimates for their performance at cryogenic temperatures (77K and 4K). These estimates are based on the typical temperature coefficients for Br and Hci. It is important to note that actual performance can vary based on the specific manufacturing process and the magnet's geometry.

Table 1: Typical Magnetic Properties of Sintered SmCo5 Magnets

Grade	Remanence (Br) at 20°C (T)	Intrinsic Coercivity (Hci) at 20°C (kA/m)	Max. Energy Product (BH)max at 20°C (kJ/m³)	Estimated Br at 77K (-196°C) (T)	Estimated Hci at 77K (-196°C) (kA/m)	Estimated Br at 4K (-269°C) (T)	Estimated Hci at 4K (-269°C) (kA/m)
YX-16	0.81-0.85	1194-1830	110-127	0.86-0.90	2030-3111	0.88-0.92	2627-4026
YX-18	0.85-0.90	1194-1830	127-143	0.90-0.95	2030-3111	0.92-0.98	2627-4026
YX-20	0.90-0.94	1194-1830	150-167	0.95-1.00	2030-3111	0.98-1.02	2627-4026
YX-22	0.92-0.96	1194-1830	160-175	0.97-1.02	2030-3111	1.00-1.04	2627-4026
YX-24	0.96-1.00	1194-1830	175-190	1.02-1.06	2030-3111	1.04-1.09	2627-4026

Data sourced from manufacturer specifications.[4] Estimated values are calculated using a typical temperature coefficient of -0.05%/°C for Br and -0.30%/°C for Hci.[5]

Table 2: Typical Magnetic Properties of Sintered Sm₂Co₁₇ Magnets

Grade	Remanence (Br) at 20°C (T)	Intrinsic Coercivity (Hci) at 20°C (kA/m)	Max. Energy Product (BH) _{max} at 20°C (kJ/m ³)	Estimated Br at 77K (-196°C) (T)	Estimated Hci at 77K (-196°C) (kA/m)	Estimated Br at 4K (-269°C) (T)	Estimated Hci at 4K (-269°C) (kA/m)
XGS32H	1.10-1.15	≥1990	239-255	1.16-1.21	≥3184	1.18-1.24	≥3980
XGS30H	1.07-1.12	≥1990	223-239	1.13-1.18	≥3184	1.15-1.20	≥3980

Data sourced from manufacturer specifications.^[6] Estimated values are calculated using a typical temperature coefficient of -0.03% to -0.05%/°C for Br and -0.20% to -0.30%/°C for Hci.^[6]

Experimental Protocols

Protocol for Cryogenic Vibrating Sample Magnetometry (VSM) of SmCo Magnets

This protocol outlines the general procedure for characterizing the magnetic properties of a SmCo magnet sample at cryogenic temperatures using a Vibrating Sample Magnetometer (VSM).

Objective: To measure the magnetic hysteresis loop of a SmCo magnet at a specific cryogenic temperature (e.g., 77K or 4.2K) to determine its remanence (Br), coercivity (Hc), and intrinsic coercivity (Hci).

Materials and Equipment:

- Vibrating Sample Magnetometer (VSM) with a cryogenic temperature control system (e.g., liquid helium or liquid nitrogen cryostat).
- SmCo magnet sample of a well-defined shape and size.

- Non-magnetic sample holder.
- Liquid helium or liquid nitrogen.
- Data acquisition and analysis software.

Procedure:

- Sample Preparation:
 - Securely mount the SmCo magnet sample onto the non-magnetic sample holder. Ensure the orientation of the magnet's easy axis relative to the applied magnetic field is known.
- System Preparation:
 - Cool down the VSM cryostat to the desired base temperature (e.g., 4.2K with liquid helium).
 - Install the sample holder with the SmCo magnet into the VSM.
- Measurement:
 - Set the temperature controller to the target measurement temperature (e.g., 77K). Allow the system to stabilize.
 - Apply a maximum magnetic field sufficient to saturate the magnet. For SmCo magnets, this can be in the range of 35,000 Oersteds or higher.[3]
 - Sweep the magnetic field from the maximum positive value to the maximum negative value and back to the maximum positive value to trace the full hysteresis loop. The field sweep rate should be kept constant.
 - Record the magnetic moment as a function of the applied magnetic field.
- Data Analysis:
 - Correct the raw data for any background signal from the sample holder.

- From the hysteresis loop, determine the following parameters:
 - Saturation Magnetization (M_s): The maximum magnetic moment achieved at the highest applied field.
 - Remanence (B_r): The magnetic induction remaining in the magnet after the applied magnetic field is removed ($H=0$).
 - Coercivity (H_c): The intensity of the applied magnetic field required to reduce the magnetization of the material to zero.
 - Intrinsic Coercivity (H_{ci}): The resistance of the magnetic material to demagnetization.



[Click to download full resolution via product page](#)

Cryogenic VSM Experimental Workflow

Protocol for a Cryogenic Magnetic Levitation Demonstration using a SmCo Magnet

This protocol describes a simple demonstration of magnetic levitation at cryogenic temperatures using a SmCo magnet and a high-temperature superconductor.

Objective: To demonstrate the Meissner effect and stable magnetic levitation using a cryogenically cooled superconductor and a SmCo permanent magnet.

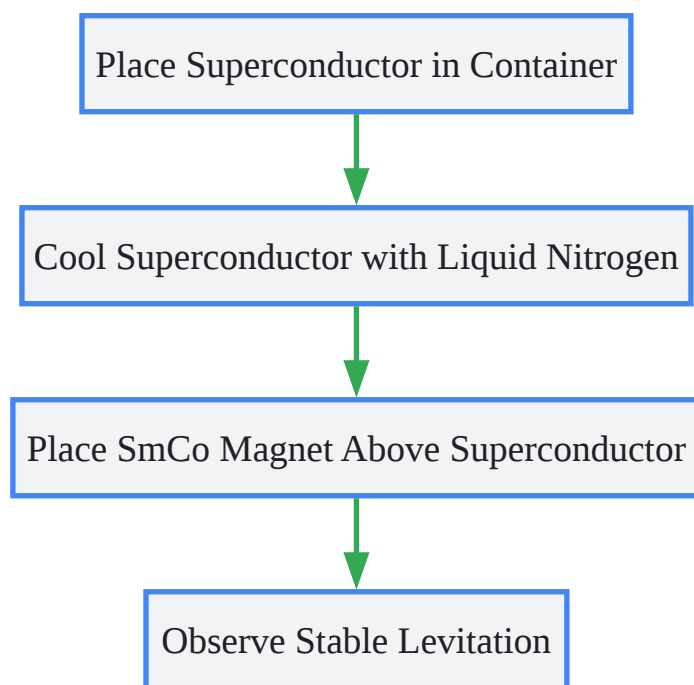
Materials and Equipment:

- A small, strong SmCo magnet.
- A high-temperature superconductor puck (e.g., YBCO).

- A shallow, non-metallic container (e.g., a petri dish).
- Liquid nitrogen.
- Cryogenic gloves and safety goggles.
- Non-magnetic tweezers.

Procedure:

- Safety Precautions: Always wear cryogenic gloves and safety goggles when handling liquid nitrogen.
- Setup: Place the superconductor puck in the center of the non-metallic container.
- Cooling: Carefully pour liquid nitrogen into the container until the superconductor is fully submerged. Wait for the liquid nitrogen to stop boiling vigorously, indicating that the superconductor has reached cryogenic temperatures.
- Levitation: Using the non-magnetic tweezers, carefully place the SmCo magnet above the center of the superconductor.
- Observation: The magnet should levitate a stable distance above the superconductor. You can gently nudge the magnet to observe its stability and frictionless movement along the magnetic field lines.



[Click to download full resolution via product page](#)

Cryogenic Magnetic Levitation Protocol

Applications in Cryogenic Research

The unique properties of SmCo magnets at low temperatures make them suitable for a variety of demanding research applications.

Magnetic Bearings in Cryogenic Systems

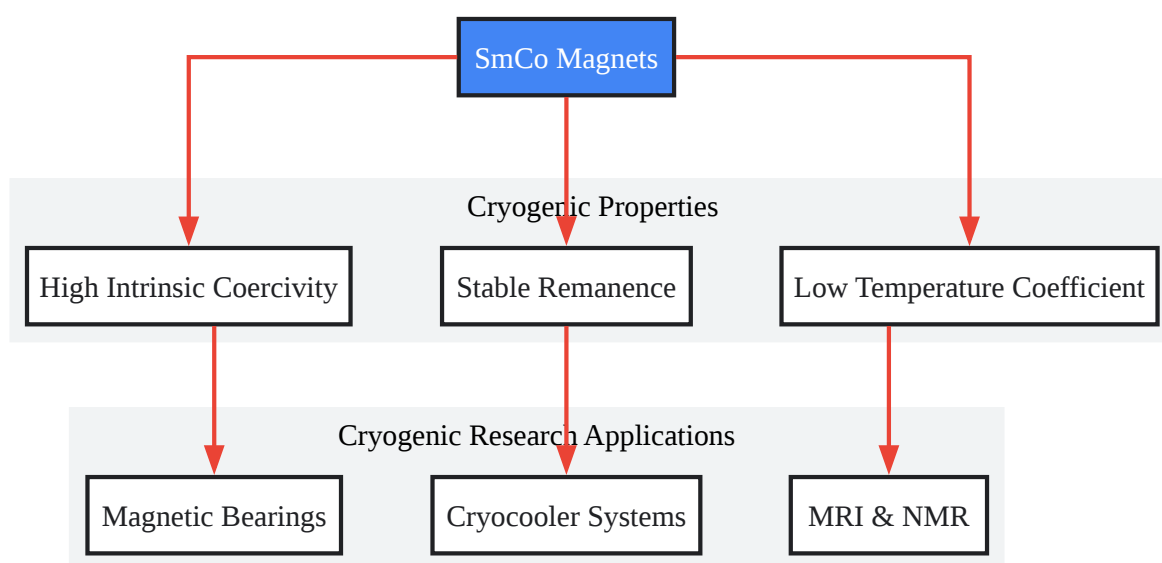
SmCo magnets are used in the design of cryogenic magnetic bearings for applications such as turbopumps in rocket engines and other high-speed rotating machinery operating in cryogenic fluids.[2] These non-contact bearings offer the advantage of eliminating friction and the need for lubrication, which is often problematic at low temperatures.

Cryocooler-Based Systems

In cryogen-free systems that utilize cryocoolers to reach low temperatures, SmCo magnets can be integrated to provide strong, stable magnetic fields without the need for superconducting magnets and their associated complex cooling requirements.[7] This simplifies the design and operation of experimental setups for a wide range of measurements.

Magnetic Resonance Imaging (MRI) and Nuclear Magnetic Resonance (NMR)

While large-scale MRI and NMR systems often use superconducting magnets, SmCo magnets can be employed in smaller, specialized, or portable systems, particularly where the stability of the magnetic field over a range of temperatures is critical.^[8] Their use in cryogen-free MRI systems is an area of active development.



[Click to download full resolution via product page](#)

Relationship between SmCo Properties and Applications

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. stanfordmagnets.com [stanfordmagnets.com]

- 2. arnoldmagnetics.com [arnoldmagnetics.com]
- 3. mceproducts.com [mceproducts.com]
- 4. ngyc.com [ngyc.com]
- 5. eclipsemagnetics.cn [eclipsemagnetics.cn]
- 6. advancedmagnets.com [advancedmagnets.com]
- 7. researchgate.net [researchgate.net]
- 8. google.com [google.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Utilizing SmCo Magnets in Cryogenic Research]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15175118#utilizing-smco-magnets-in-cryogenic-research-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com